

# An In-depth Technical Guide to 2-Bromo-5-(2-nitro-vinyl)-thiophene

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## Compound of Interest

Compound Name: 2-Bromo-5-(2-nitro-vinyl)-thiophene

Cat. No.: B8585142

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## Introduction

**2-Bromo-5-(2-nitro-vinyl)-thiophene** is a substituted thiophene derivative of interest in medicinal chemistry and materials science. Its structure combines the electron-rich thiophene ring with a bromine atom and a conjugated nitrovinyl group, suggesting potential for diverse chemical reactivity and biological activity. This technical guide provides a comprehensive overview of its molecular structure, synthesis, and physicochemical properties, based on available data for the compound and its close analogs.

## Molecular Structure and Properties

The molecular structure of **2-Bromo-5-(2-nitro-vinyl)-thiophene** consists of a central thiophene ring brominated at the 2-position and substituted with a 2-nitrovinyl group at the 5-position. The likely isomeric form is the (E)-isomer due to steric considerations.

Chemical Identity:

- Systematic Name: 2-Bromo-5-(2-nitroethenyl)thiophene
- CAS Number: 28783-33-7[1]
- Molecular Formula: C<sub>6</sub>H<sub>4</sub>BrNO<sub>2</sub>S[1]

- Molecular Weight: 234.07 g/mol [1]

A summary of computed physicochemical properties is presented in Table 1.

Table 1: Computed Physicochemical Properties of **2-Bromo-5-(2-nitro-vinyl)-thiophene**

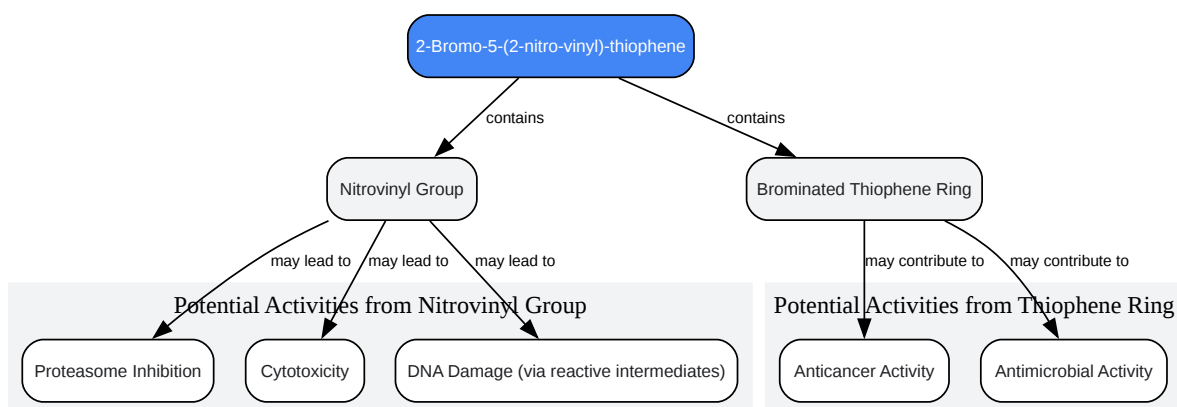
Property	Value	Source
XLogP3-AA	2.9	Guidechem
Monoisotopic Mass	232.91461 g/mol	Guidechem
Topological Polar Surface Area	74.1 Å <sup>2</sup>	Guidechem
Hydrogen Bond Donor Count	0	Guidechem
Hydrogen Bond Acceptor Count	3	Guidechem
Rotatable Bond Count	1	Guidechem

## Synthesis

A detailed experimental protocol for the synthesis of **2-Bromo-5-(2-nitro-vinyl)-thiophene** is not explicitly available in the reviewed literature. However, based on the well-established Henry (or nitroaldol) and Knoevenagel condensation reactions, a plausible synthetic route involves the reaction of 5-bromo-2-thiophenecarboxaldehyde with nitromethane.[2][3] The following protocol is adapted from a microwave-assisted synthesis of the non-brominated analog, 2-(2-nitroethenyl)thiophene.[4]

## Proposed Experimental Protocol: Microwave-Assisted Synthesis

Reaction Scheme:



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## References

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